

Sensory evaluation techniques for Butyl 2-methylbutyrate

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Compound of Interest

Compound Name: Butyl 2-methylbutyrate

CAS No.: 15706-73-7

Cat. No.: B1214727

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An Application Guide to the Sensory Evaluation of **Butyl 2-methylbutyrate**

Authored by: A Senior Application Scientist

This document provides detailed application notes and protocols for the sensory evaluation of **Butyl 2-methylbutyrate**, a key aroma chemical in the flavor and fragrance industries. These guidelines are intended for researchers, scientists, and quality control professionals, offering a framework grounded in established sensory science principles to ensure accurate and reproducible results.

Introduction: The Sensory Profile of Butyl 2-methylbutyrate

Butyl 2-methylbutyrate (CAS No. 15706-73-7) is an ester widely recognized for its potent and complex fruity aroma.^[1] A comprehensive sensory profile reveals a multifaceted character, with primary notes described as fruity, tropical, green, and sweet.^{[2][3]} Depending on its concentration and matrix, it can also present secondary ethereal, herbal, cocoa, jammy, and peach-like nuances.^{[2][4]} Given this complexity, rigorous sensory evaluation is paramount for

its application in product development, quality assurance, and raw material qualification. Its aroma detection threshold is reported to be between 17 to 87 parts per billion (ppb).^[1]

Table 1: Organoleptic Properties of **Butyl 2-methylbutyrate**

Sensory Aspect	Descriptors	Source(s)
Odor Type	Fruity, Tropical, Green, Sweet, Ethereal	^[2] ^[3]
Sub-notes	Cocoa, Jammy, Peach, Grassy, Herbal, Celery	^[1] ^[2] ^[4]
Taste Profile	Fruity, Rum, Tropical, Cocoa, Green	^[4]
FEMA Number	3393	^[1] ^[3]

The purpose of sensory analysis in this context is twofold: to discriminate between samples for quality control and to describe and quantify the aroma profile for development and application purposes. This guide will detail two primary methodologies: the Triangle Test for discrimination and Quantitative Descriptive Analysis (QDA) for characterization.

Foundational Methodologies in Sensory Analysis

Effective sensory evaluation relies on controlling variables to ensure that judgments are based solely on the product's characteristics. All protocols should adhere to established standards for sensory testing environments and panelist management, such as those outlined by ASTM International Committee E18 and ISO.^[5]^[6]

Discrimination Testing: The Triangle Test

The triangle test is a fundamental and statistically robust method used to determine if a perceptible sensory difference exists between two samples.^[7]^[8]^[9] This is critical for situations such as evaluating a new supplier, assessing the impact of a process change, or confirming batch-to-batch consistency.^[8] The underlying principle is that if no difference exists, panelists will select the "odd" sample correctly only by chance one-third of the time.^[10]

Objective: To determine if a statistically significant overall difference exists between a control sample (A) and a test sample (B) of **Butyl 2-methylbutyrate**.

Materials:

- Control (A) and Test (B) samples of **Butyl 2-methylbutyrate**.
- Odorless solvent for dilution (e.g., Dipropylene Glycol, Neobee® M-5).
- Glass vials with PTFE-lined caps.
- Odor-free smelling strips (blotters).
- Random three-digit codes.
- Sensory evaluation software or paper ballots.

Panelists:

- A minimum of 20-40 panelists are recommended for reliable results.[8][9]
- Panelists should be screened for basic sensory acuity but do not require extensive training for this test.[8]

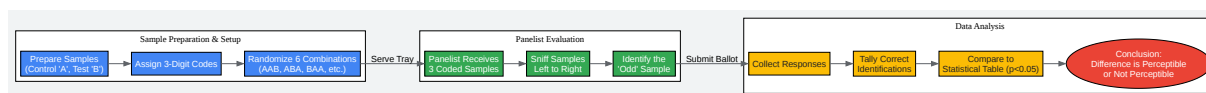
Procedure:

- Sample Preparation: Prepare dilutions of samples A and B at an appropriate concentration for clear aroma perception without causing sensory fatigue. The concentration should be identical for both samples.
- Coding and Presentation: For each panelist, present three coded samples. Two of the samples are identical, and one is different. There are six possible presentation orders: ABB, BAA, AAB, BBA, ABA, BAB. These combinations should be randomized and balanced across all panelists.[8]
- Evaluation: Instruct panelists to evaluate the samples from left to right.[9] They are to identify which of the three samples is different from the other two.

- Data Collection: Each panelist records their choice of the "odd" sample.
- Statistical Analysis: The total number of correct responses is tallied. This number is then compared to a statistical table based on the binomial distribution to determine if the result is significant at a chosen confidence level (typically $p < 0.05$).

Diagram 1: Triangle Test Workflow

A visual representation of the sample presentation and panelist task in a triangle test.



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Descriptive Analysis: Quantitative Descriptive Analysis (QDA)

When a simple difference is not enough, QDA provides a detailed sensory "fingerprint" of a product.^[11] This method uses a panel of highly trained assessors to identify, define, and quantify the intensity of a product's sensory attributes.^{[12][13]} For **Butyl 2-methylbutyrate**, QDA can elucidate the specific fruity, green, or cocoa notes that differentiate one sample from another, making it invaluable for product development and benchmarking against competitors.^[11]

Objective: To develop a comprehensive sensory lexicon and quantify the aroma attributes of one or more samples of **Butyl 2-methylbutyrate**.

Phase 1: Panelist Selection and Training

- Recruitment: Select 8-12 individuals based on their sensory acuity, motivation, and ability to articulate perceptions.
- Training: Train the panel extensively over several sessions. The goal is to calibrate the panelists so they function as a single analytical instrument.^[11] Expose them to a wide range of aroma references relevant to **Butyl 2-methylbutyrate** (e.g., pineapple, apple, cocoa powder, fresh-cut grass) to build a common language.

Phase 2: Lexicon Development

- Term Generation: In open sessions, the trained panel evaluates various samples of **Butyl 2-methylbutyrate** and related esters. They generate a comprehensive list of terms describing the aroma attributes they perceive.
- Definition and Reference: The panel, led by a panel leader, discusses and agrees upon precise definitions for each term. Physical references are established for each attribute to anchor the lexicon (e.g., a specific pineapple juice for the "tropical" note).
- Ballot Finalization: The final list of attributes is used to create a scoring ballot. A common tool is a 15-cm line scale anchored with "low" and "high" intensity at the ends.

Table 2: Example Lexicon for **Butyl 2-methylbutyrate**

Attribute	Definition	Reference Standard Example
Tropical Fruit	The sweet, slightly pungent aroma associated with ripe pineapple.	Diluted pineapple juice.
Green Apple	The sharp, slightly sour, and fresh aroma of a Granny Smith apple.	Commercial green apple flavoring.
Sweet	The general impression of sweetness on the nose.	A solution of 5% sucrose in water.
Cocoa	The dry, dusty, slightly bitter aroma of unsweetened cocoa powder.	Unsweetened cocoa powder.
Grassy/Green	The aromatic associated with freshly cut grass or green leaves.	Hexenol in dilution.

Phase 3: Quantitative Evaluation

- **Sample Presentation:** Prepare and code samples as in the Triangle Test protocol. Samples are presented one at a time to avoid cross-adaptation.
- **Individual Scoring:** Panelists evaluate each sample independently in isolated sensory booths and rate the intensity of each attribute on the agreed-upon scale.[\[11\]](#)
- **Replication:** Each sample is evaluated in at least two or three replicate sessions to ensure data reliability.

Phase 4: Data Analysis

- **Data Compilation:** Convert the ratings from the line scales into numerical data.
- **Statistical Analysis:** Use multivariate statistical techniques like Analysis of Variance (ANOVA) to determine which attributes are significantly different across samples. Principal Component

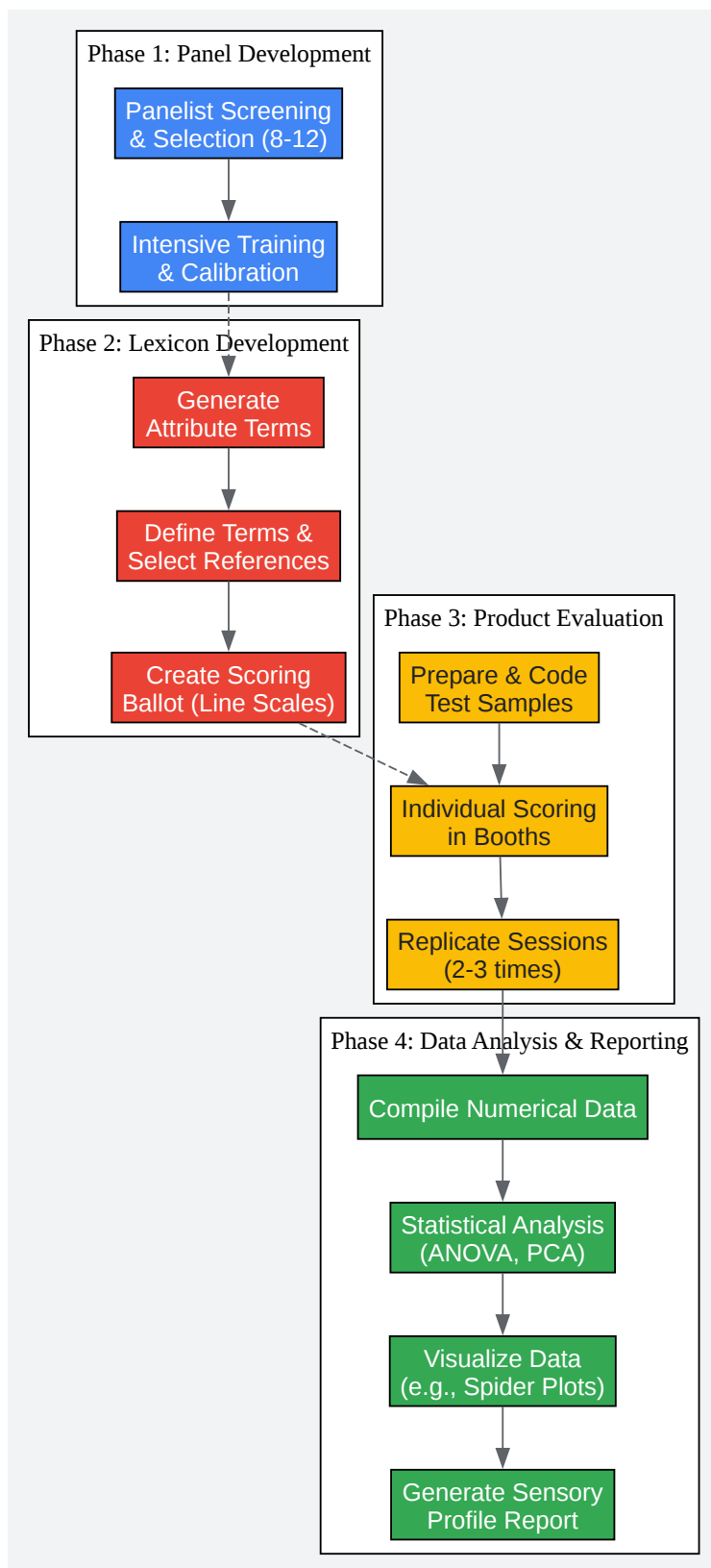
Analysis (PCA) can be used to visualize the relationships between samples and attributes.

[\[13\]](#)

- Visualization: The results are often presented in a spider plot (or radar plot), providing an immediate visual comparison of the sensory profiles of the different samples.

Diagram 2: Quantitative Descriptive Analysis (QDA) Workflow

The multi-phase process of developing a sensory profile using QDA.



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Advanced Technique: Gas Chromatography-Olfactometry (GC-O)

For a deeper understanding of the chemical drivers of aroma, sensory techniques can be paired with instrumental analysis. Gas Chromatography-Olfactometry (GC-O) is a powerful technique that separates the volatile compounds in a sample via a gas chromatograph and allows a trained sensory analyst to smell the effluent as it exits the column.^[14] This enables the direct correlation of a specific aroma character (e.g., "pineapple") with a specific chemical peak on the chromatogram, identifying the key odor-active compounds in the sample.

Ethical Considerations

All sensory testing must be conducted with the highest ethical standards. Panelists must be informed of the nature of the samples and provide consent. For flavor and fragrance ingredients, it is crucial to ensure that all samples are evaluated at concentrations that are safe for inhalation and are compliant with guidelines from organizations like the Research Institute for Fragrance Materials (RIFM).^[15] Procedures should be in place to minimize sensory fatigue and ensure the well-being of panelists.^[16]

Conclusion

The sensory evaluation of **Butyl 2-methylbutyrate** requires a structured and scientific approach. The Triangle Test serves as a robust quality control tool for detecting batch-to-batch variations, while Quantitative Descriptive Analysis provides the detailed vocabulary and data necessary to understand and leverage its complex fruity profile in product formulation. By adhering to these standardized protocols, researchers and developers can generate reliable, actionable sensory data to drive quality and innovation.

References

- Fiveable. (n.d.). Triangle Test Definition. Principles of Food Science Key Term. Retrieved from [\[Link\]](#)
- The Good Scents Company. (2021). butyl 2-methyl butyrate. TGSC Information System. Retrieved from [\[Link\]](#)

- Docsity. (2025). Triangle Test in Sensory Evaluation: Principles, Procedures, and Statistical Analysis. Retrieved from [\[Link\]](#)
- FlavScents. (n.d.). 2-methyl butyl 2-methyl butyrate. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Triangle Test. Retrieved from [\[Link\]](#)
- SciELO. (2023). Triangle test in sensory analysis: approaches and challenges in the context of proficiency testing. Retrieved from [\[Link\]](#)
- ASTM International. (n.d.). Committee E18 Sensory Evaluation. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). ASTM E253 Standard Terminology Relating To Sensory Evaluation of Materials and Products. Retrieved from [\[Link\]](#)
- Food Science Toolbox. (2020). Sensory Evaluation. Retrieved from [\[Link\]](#)
- Fiveable. (n.d.). Quantitative descriptive analysis (qda) Definition. Principles of Food Science Key Term. Retrieved from [\[Link\]](#)
- ResearchGate. (2006). Flavour compounds and a quantitative descriptive analysis of tomatoes (*Lycopersicon esculentum* Mill.) of different cultivars in short-term storage. Retrieved from [\[Link\]](#)
- Affinity Labs. (n.d.). Quantitative descriptive analysis. Retrieved from [\[Link\]](#)
- MDPI. (2024). Food Flavor Chemistry and Sensory Evaluation. Retrieved from [\[Link\]](#)
- FlavScents. (n.d.). butyl (R)-2-methyl butyrate. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2014). Quantitative descriptive analysis and principal component analysis for sensory characterization of Indian milk product cham-cham. Retrieved from [\[Link\]](#)
- Ernesto Ventós S.A. (n.d.). **BUTYL 2-METHYLBUTYRATE**. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). 2-methyl butyl 2-methyl butyrate. Retrieved from [\[Link\]](#)

- ScienceDirect. (2007). Gas chromatography–olfactometry in food flavour analysis. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). methyl butyrate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **Butyl 2-methylbutyrate**. Retrieved from [\[Link\]](#)
- Institute of Food Science & Technology (IFST). (2020). Guidelines for Ethical and Professional Practices for the Sensory Analysis of Foods. Retrieved from [\[Link\]](#)
- UCL Discovery. (2023). A Guide to Best Practice in Sensory Analysis of Pharmaceutical Formulations. Retrieved from [\[Link\]](#)
- ScienceDirect. (2020). RIFM fragrance ingredient safety assessment, butyl butyrate, CAS Registry Number 109-21-7. Retrieved from [\[Link\]](#)
- University of Tartu. (2018). SENSORY ANALYSIS HANDBOOK. Retrieved from [\[Link\]](#)
- ResearchGate. (2021). Identification, quantitation and sensory evaluation of methyl 2- and methyl 3-methylbutanoate in varietal red wines. Retrieved from [\[Link\]](#)
- PubMed. (2022). RIFM fragrance ingredient safety assessment, n-**butyl 2-methylbutyrate**, CAS Registry Number 15706-73-7. Retrieved from [\[Link\]](#)

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Sources

- 1. Butyl 2-methylbutyrate | 15706-73-7 [\[chemicalbook.com\]](#)
- 2. butyl 2-methyl butyrate, 15706-73-7 [\[thegoodscentscompany.com\]](#)
- 3. 2-甲基丁酸丁酯 ≥97%, FG | Sigma-Aldrich [\[sigmaaldrich.com\]](#)
- 4. BUTYL 2-METHYLBUTYRATE [\[ventos.com\]](#)

- [5. mcsdocs.astm.org](https://mcsdocs.astm.org) [mcsdocs.astm.org]
- [6. discovery.ucl.ac.uk](https://discovery.ucl.ac.uk) [discovery.ucl.ac.uk]
- [7. fiveable.me](https://fiveable.me) [fiveable.me]
- [8. docsity.com](https://docsity.com) [docsity.com]
- [9. scribd.com](https://scribd.com) [scribd.com]
- [10. ctv-jve-journal.org](https://ctv-jve-journal.org) [ctv-jve-journal.org]
- [11. affinitylabs.com.au](https://affinitylabs.com.au) [affinitylabs.com.au]
- [12. fiveable.me](https://fiveable.me) [fiveable.me]
- [13. Quantitative descriptive analysis and principal component analysis for sensory characterization of Indian milk product cham-cham - PMC](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [14. pfigueiredo.org](https://pfigueiredo.org) [pfigueiredo.org]
- [15. RIFM fragrance ingredient safety assessment, n-butyl 2-methylbutyrate, CAS Registry Number 15706-73-7 - PubMed](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [16. ifst.org](https://ifst.org) [ifst.org]
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